

Technical Support Center: Fmoc-Dap(Aloc)-OH[1]

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Compound of Interest

Compound Name: Fmoc-Dap(Aloc)-OH

Cat. No.: B12823051

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Executive Summary & Reagent Profile[1][2]

Fmoc-Dap(Aloc)-OH (N-alpha-(9-Fluorenylmethyloxycarbonyl)-N-beta-(Allyloxycarbonyl)-L-diaminopropionic acid) is a critical building block for synthesizing cyclic peptides (via lactam bridges), branched peptides, and peptidomimetics.[1] While the orthogonal protection strategy (Fmoc/Alloc) is robust, the diaminopropionic acid (Dap) backbone introduces specific instability risks in solution—primarily related to solubility-driven aggregation and base-catalyzed side reactions like

-elimination.[1]

Property	Specification
CAS Number	188970-92-5
Molecular Weight	410.42 g/mol
Storage (Solid)	-20°C (Stable for 1-2 years)
Storage (Solution)	Not Recommended for long-term (>24h at RT). [1] [2] Use immediately.
Solubility	DMF, DMSO (may require sonication); Poor in DCM. [1]

Troubleshooting Guide (Q&A)

Category A: Solubility & Solution Stability

Q1: I prepared a 0.5 M solution in DMF, but it turned cloudy/gelatinous after 2 hours. Is the reagent degraded?

- **Diagnosis:** Likely solvent-induced aggregation, not chemical degradation.[\[1\]](#) Fmoc-protected amino acids, particularly Dap derivatives, can form hydrogen-bond networks (beta-sheet-like structures) in non-polar or moderately polar solvents like DMF, leading to gelation.[\[1\]](#)
- **Resolution:**
 - **Sonication:** Sonicate at 30-40°C to disrupt aggregates.[\[1\]](#)
 - **Solvent Switch:** Add DMSO (up to 10-20%) or NMP to the DMF solution to disrupt hydrogen bonding.[\[1\]](#)
 - **Chaotropic Salts:** For stubborn cases, add 0.1 M LiCl to the solution.[\[1\]](#)
- **Critical Note:** If the solution turns yellow, this indicates premature Fmoc removal (formation of dibenzofulvene), likely due to amine contamination in the solvent.[\[1\]](#) Discard immediately.

Q2: Can I store the activated ester (e.g., with HATU/DIPEA) overnight?

- **Answer:**No.

- Reasoning: Dap derivatives are prone to

-elimination (forming dehydroalanine) and racemization upon activation, especially in the presence of tertiary bases (DIPEA).^[1] Prolonged storage of the activated species increases the risk of cyclization to form hydantoins or dipeptide formation via mixed anhydrides.^[1]

- Protocol: Activate in situ immediately before coupling (0-5 min pre-activation max).^[1]

Category B: Purity & Side Reactions^{[1][4]}

Q3: My LC-MS shows a mass of [M-18] and [M+piperidine] after coupling. What happened?

- Diagnosis:

- [M-18]: Likely

-elimination of the Dap side chain to form a dehydroalanine (Dha) derivative, followed by water loss.^[1] This occurs if the base concentration (DIPEA) was too high or reaction time too long.^[1]

- [M+piperidine]: If observed during Fmoc removal, this indicates a Michael addition of piperidine to the formed dehydroalanine species.^[1]

- Prevention:

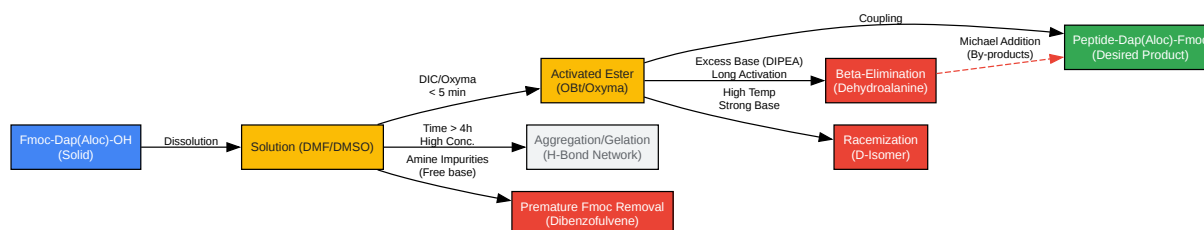
- Use weaker bases (e.g., Collidine) during activation.^{[1][3]}
 - Limit Fmoc deprotection times (2 x 5 min instead of 2 x 10 min).
 - Ensure the Alloc group is intact; free Dap amines are highly unstable.^[1]

Q4: I am seeing "double hits" or dipeptide insertion (Dap-Dap) in the sequence.

- Mechanism: This is a known artifact where a small amount of Fmoc group is cleaved by the amino component before coupling is complete, allowing the activated amino acid to couple to itself.^[1]
- Solution: Ensure your DMF is "amine-free" (high grade).^[1] Use a slight excess of HOBt/Oxyma to suppress premature deprotection.^[1]

Mechanistic Visualization

The following diagram illustrates the stability pathways of **Fmoc-Dap(Aloc)-OH**, highlighting the critical "Danger Zone" where side reactions occur.



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Caption: Stability landscape of **Fmoc-Dap(Aloc)-OH**. Green paths indicate optimal processing; red paths indicate degradation risks driven by base and time.[1]

Standardized Protocols

Protocol A: Solubility & Stock Preparation

Purpose: To ensure complete dissolution without inducing degradation.[1]

- **Calculate:** Determine the required mass for a 0.2 M concentration (avoid >0.5 M to prevent gelation).
- **Solvent Choice:**
 - Standard: Anhydrous DMF (99.9%, amine-free).[1]
 - Difficult Sequences: 80% DMF / 20% DMSO.
- **Dissolution:**

- Add solvent to the powder.[\[1\]](#)[\[4\]](#)
- Vortex for 30 seconds.
- If particles remain:[\[1\]](#) Sonicate in a water bath at 35°C for 1-2 minutes. Do not exceed 40°C.
- QC Check: Inspect for clarity. The solution must be colorless. A yellow tint indicates Fmoc cleavage.[\[1\]](#)

Protocol B: QC Check for Degradation (HPLC)

Purpose: To validate reagent purity before critical couplings.[\[1\]](#)

Parameter	Setting
Column	C18 Reverse Phase (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase A	Water + 0.1% TFA
Mobile Phase B	Acetonitrile + 0.1% TFA
Gradient	5% to 95% B over 20 minutes
Detection	UV 254 nm (Fmoc) and 214 nm (Peptide bond)
Pass Criteria	Single major peak >98%. [1] [5] No shoulder peaks (racemization) or early eluting peaks (free amine). [1]

References

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